

5-(3-Aminophenyl)-2-chlorophenol molecular weight and formula

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Compound of Interest

Compound Name: 5-(3-Aminophenyl)-2-chlorophenol

Cat. No.: B6380641

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Technical Dossier: 5-(3-Aminophenyl)-2-chlorophenol

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for the compound **5-(3-Aminophenyl)-2-chlorophenol**. The information herein is derived from systematic chemical nomenclature to define its molecular formula and corresponding molecular weight.

Physicochemical Properties

The fundamental molecular properties of **5-(3-Aminophenyl)-2-chlorophenol** have been determined based on its chemical structure. The structure consists of a 2-chlorophenol core substituted with a 3-aminophenyl group at the 5-position. This arrangement dictates the elemental composition and, consequently, the molecular weight.

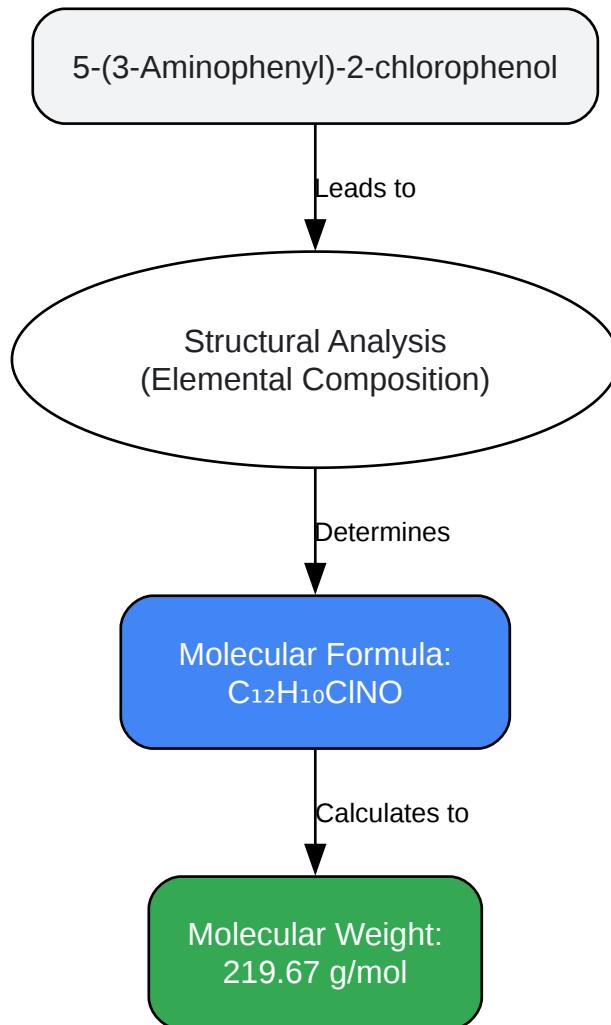
The molecular formula was derived by summing the constituent atoms: 12 Carbon atoms, 10 Hydrogen atoms, 1 Chlorine atom, 1 Nitrogen atom, and 1 Oxygen atom. The molecular weight is calculated from this formula using standard atomic weights.

Parameter	Value
Molecular Formula	$C_{12}H_{10}ClNO$
Molecular Weight	219.67 g/mol

Note: Data is calculated based on the chemical structure derived from the IUPAC name.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the chemical name to its core molecular properties.



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Caption: Derivation of molecular properties from the chemical name.

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